

# A Senior Application Scientist's Perspective on a Versatile Chemical Intermediate

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## Compound of Interest

Compound Name: 1-Phenyl-4-hexyn-3-one

CAS No.: 122124-41-8

Cat. No.: B023543

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This technical guide provides a comprehensive overview of **1-Phenyl-4-hexyn-3-one**, a valuable chemical intermediate with applications in organic synthesis and potential relevance in drug discovery. This document will delve into its fundamental properties, established synthetic methodologies, spectroscopic signature, and known applications, offering insights for researchers, chemists, and professionals in drug development.

## Core Molecular Attributes

**1-Phenyl-4-hexyn-3-one** is a polyfunctional molecule incorporating a phenyl group, a ketone, and an internal alkyne. This unique combination of functional groups imparts a specific reactivity profile that is attractive for the synthesis of more complex molecular architectures.

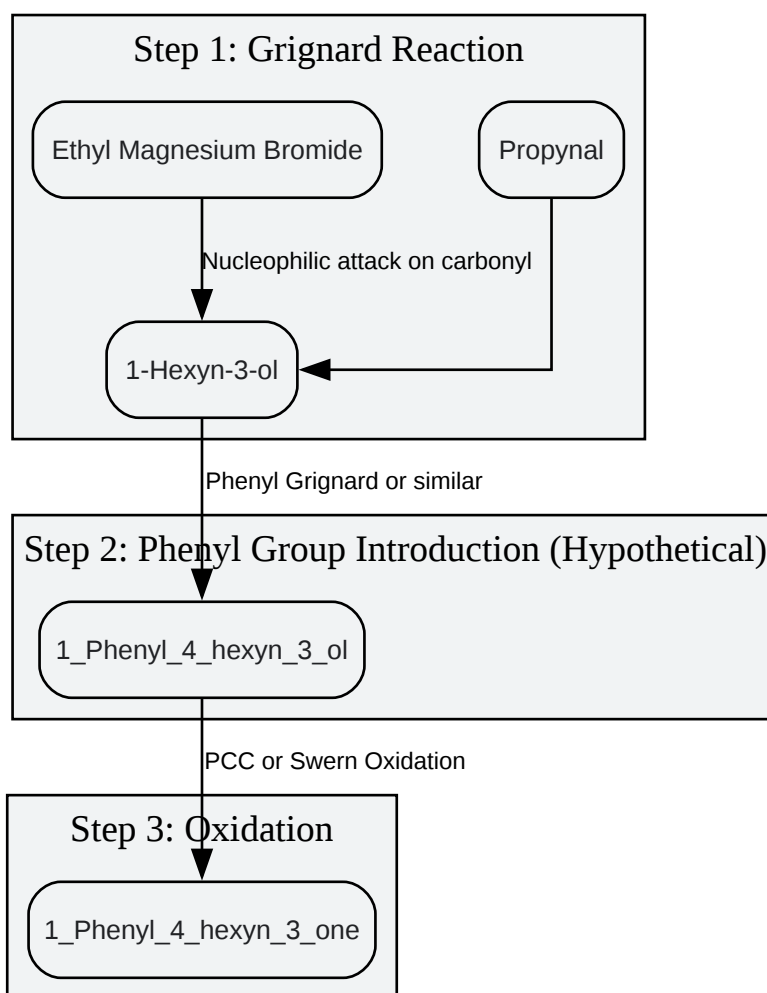
Table 1: Physicochemical Properties of **1-Phenyl-4-hexyn-3-one**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O	Pharmaffiliates[1]
Molecular Weight	172.22 g/mol	Pharmaffiliates[1]
CAS Number	122124-41-8	Pharmaffiliates[1]
Appearance	Colorless Oil	Pharmaffiliates[1]
Storage	2-8°C Refrigerator	Pharmaffiliates[1]

## Synthesis and Mechanistic Considerations

The synthesis of **1-Phenyl-4-hexyn-3-one** can be achieved through various established organic chemistry reactions. A common and logical approach involves the coupling of a phenyl-containing electrophile with a nucleophile derived from a 4-hexyn-3-one precursor, or vice-versa. One plausible synthetic route is the oxidation of the corresponding secondary alcohol, 1-phenyl-4-hexyn-3-ol.

Workflow for a Plausible Synthesis of **1-Phenyl-4-hexyn-3-one**



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Caption: A plausible synthetic workflow for **1-Phenyl-4-hexyn-3-one**.

## Spectroscopic Characterization

The structural elucidation of **1-Phenyl-4-hexyn-3-one** relies on a combination of spectroscopic techniques. The following table outlines the expected key signals in its  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectra.

Table 2: Predicted Spectroscopic Data for **1-Phenyl-4-hexyn-3-one**

Technique	Expected Chemical Shifts / Frequencies	Key Structural Correlations
$^1\text{H}$ NMR	$\delta$ 7.2-8.0 ppm (m, 5H) $\delta$ 3.8-4.0 ppm (s, 2H) $\delta$ 2.0-2.2 ppm (q, 2H) $\delta$ 1.0-1.2 ppm (t, 3H)	Aromatic protons (phenyl group) Methylene protons adjacent to the phenyl group Methylene protons of the ethyl group Methyl protons of the ethyl group
$^{13}\text{C}$ NMR	$\delta$ ~200 ppm $\delta$ ~135 ppm $\delta$ ~128-130 ppm $\delta$ ~80-90 ppm $\delta$ ~45 ppm $\delta$ ~30 ppm $\delta$ ~10 ppm	Carbonyl carbon Quaternary carbon of the phenyl group Aromatic carbons Alkyne carbons Methylene carbon adjacent to the phenyl group Methylene carbon of the ethyl group Methyl carbon of the ethyl group
IR	~2200-2260 $\text{cm}^{-1}$ (weak) ~1685 $\text{cm}^{-1}$ (strong) ~3030 $\text{cm}^{-1}$ (medium) ~1600, 1495 $\text{cm}^{-1}$ (medium)	$\text{C}\equiv\text{C}$ stretch (alkyne) $\text{C}=\text{O}$ stretch (ketone) Aromatic C-H stretch Aromatic C=C stretches

## Reactivity and Potential Applications in Drug Development

The chemical architecture of **1-Phenyl-4-hexyn-3-one** offers several avenues for further chemical transformations, making it a versatile building block in medicinal chemistry.

- **Michael Addition:** The  $\alpha,\beta$ -unsaturated system, when isomerized to 1-phenyl-1-hexen-3-one, can act as a Michael acceptor, allowing for the introduction of various nucleophiles.
- **Alkyne Modifications:** The internal alkyne can undergo a variety of reactions, including cycloadditions (e.g., "click" chemistry), hydrofunctionalization, and coupling reactions.

- Ketone Chemistry: The carbonyl group can be targeted for reductions, additions of organometallic reagents, and the formation of imines or other derivatives.

These reactive handles make **1-Phenyl-4-hexyn-3-one** a valuable precursor for the synthesis of heterocyclic compounds and other complex molecules with potential biological activity.

## Experimental Protocol: A Representative Oxidation Reaction

The following is a generalized protocol for the oxidation of a secondary alcohol to a ketone, which would be a plausible final step in the synthesis of **1-Phenyl-4-hexyn-3-one**.

Protocol: Pyridinium Chlorochromate (PCC) Oxidation of 1-Phenyl-4-hexyn-3-ol

- Reagent Preparation: In a fume hood, suspend pyridinium chlorochromate (PCC) (1.5 equivalents) in dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stir bar.
- Substrate Addition: Dissolve 1-phenyl-4-hexyn-3-ol (1.0 equivalent) in DCM and add it dropwise to the PCC suspension at room temperature.
- Reaction Monitoring: Stir the reaction mixture vigorously for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel or Celite to remove the chromium salts.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **1-Phenyl-4-hexyn-3-one**.
- Characterization: Confirm the identity and purity of the product using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy.

Diagram of the Experimental Workflow



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